

G-9791 Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: G-9791
Cat. No.: B15603684

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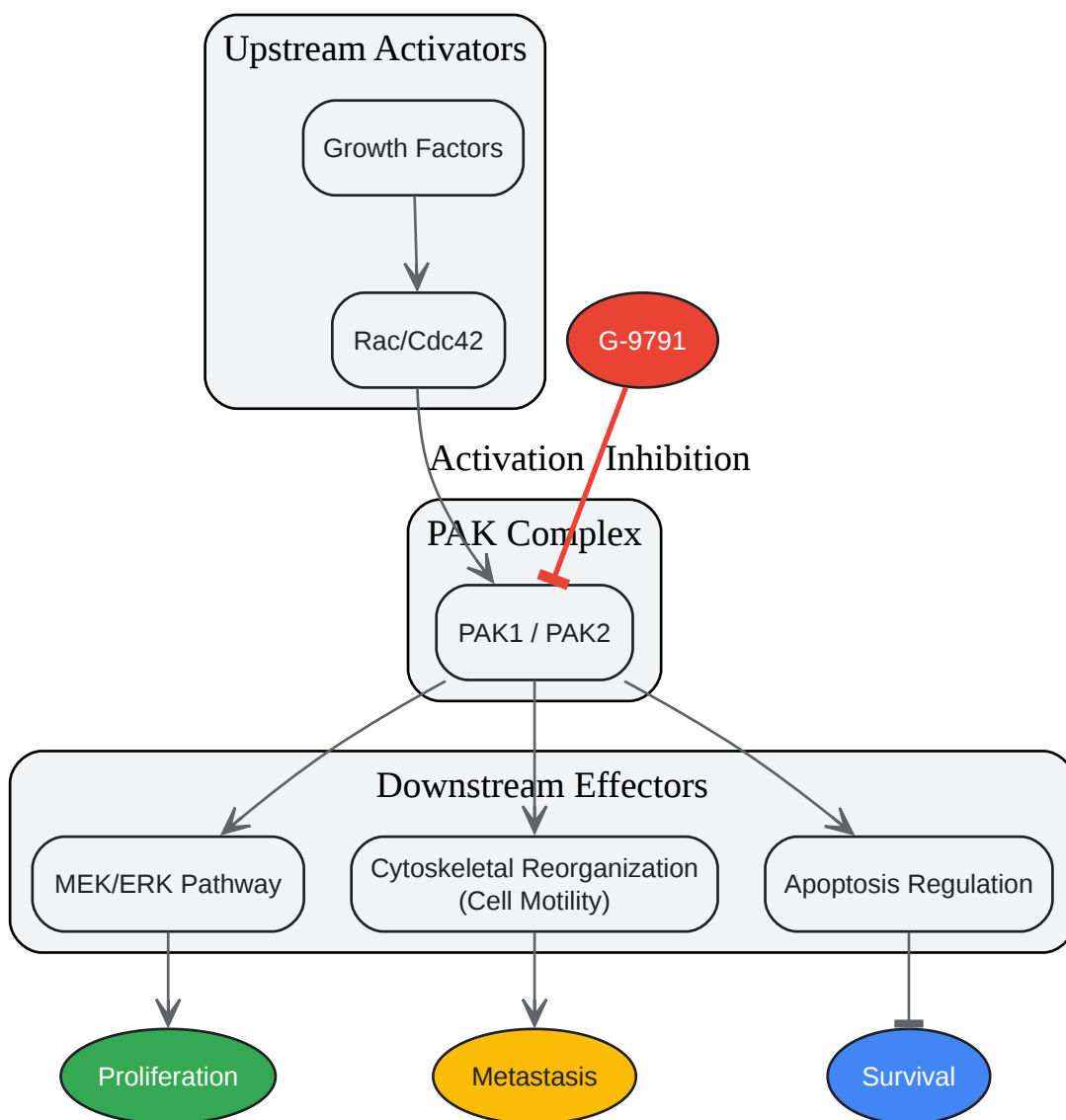
Introduction

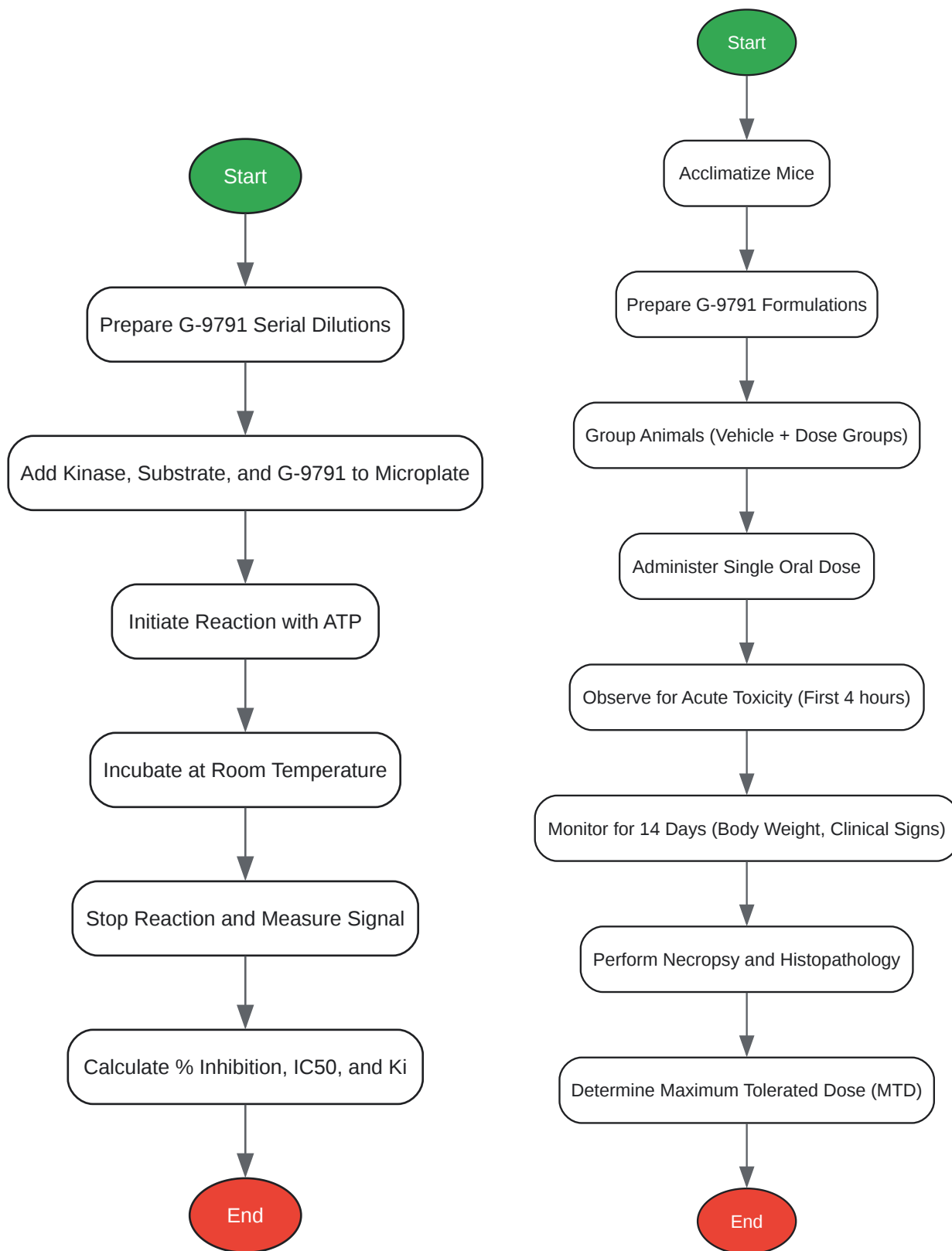
G-9791 is a potent, ATP-competitive inhibitor of p21-activated kinase 1 (PAK1) and p21-activated kinase 2 (PAK2). It was developed as a pyridone side chain analogue to mitigate the toxicity observed with other pyrido[2,3-d]pyrimidin-7-one class inhibitors.[1] **G-9791** demonstrates high affinity for its targets with K_i values of 0.95 nM for PAK1 and 2.0 nM for PAK2.[1] These application notes provide an overview of the preclinical data available for **G-9791**, including its mechanism of action, in vitro and in vivo experimental protocols, and key safety findings to guide researchers in their experimental design.

Mechanism of Action

G-9791 targets Group I p21-activated kinases (PAKs), which are serine/threonine kinases that play a crucial role in various cellular processes, including cytoskeletal dynamics, cell proliferation, and survival. PAKs are downstream effectors of the Rho family of small GTPases, Rac1 and Cdc42. The inhibition of PAK1 and PAK2 by **G-9791** can disrupt these signaling pathways, which are often dysregulated in cancer and other diseases.

Below is a simplified representation of the PAK1/2 signaling pathway and the point of inhibition by **G-9791**.





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References

- [1. Chemically Diverse Group I p21-Activated Kinase \(PAK\) Inhibitors Impart Acute Cardiovascular Toxicity with a Narrow Therapeutic Window - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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